

Health and Safety for Handling Hexadecanenitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecanenitrile

Cat. No.: B1595508

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS for **Hexadecanenitrile** from your supplier and adhere to all applicable safety regulations in your region. The toxicological data for **Hexadecanenitrile** is limited; therefore, this guide incorporates information on long-chain aliphatic nitriles as a chemical class to provide a more comprehensive overview of potential hazards.

Chemical and Physical Properties

Hexadecanenitrile, also known as Palmitonitrile, is a long-chain aliphatic nitrile.^{[1][2]} At room temperature, it is a solid, as its melting point is approximately 31°C.^{[3][4][5]} It is important to note that it may be handled in a molten state or dissolved in a solvent, which will alter its physical hazards.

Property	Value	Source
CAS Number	629-79-8	[2]
EC Number	211-110-5	[4]
Molecular Formula	C ₁₆ H ₃₁ N	[2]
Molecular Weight	237.42 g/mol	[2]
Melting Point	31 °C	[3][4][5]
Boiling Point	333 °C	[4][5]
Appearance	Solid at room temperature	[3][4][5]
Solubility	Insoluble in water	[5]

Hazard Identification and Classification


The hazard classification for **Hexadecanenitrile** is not harmonized. A single notification to the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory provides a GHS classification.[2] However, many suppliers' Safety Data Sheets indicate that data is not available for a definitive classification.[6]

Based on the available ECHA notification, the GHS classification is as follows:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Warning[2]

Hazard Pictogram:[2]

-  alt text

Precautionary Statements:[2]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P317: Get medical help.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicological data for **Hexadecanenitrile**, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), is not readily available in the public domain.[6] However, the toxicity of aliphatic nitriles is generally attributed to their in-vivo metabolism, which can release cyanide.[7][8]

Mechanism of Toxicity

The primary mechanism of toxicity for many aliphatic nitriles involves the metabolic release of cyanide.[7] This process is catalyzed by cytochrome P450 enzymes in the liver.[7] The liberated cyanide can then inhibit cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, thereby disrupting cellular respiration.[7]



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Fig. 1: Proposed mechanism of **Hexadecanenitrile** toxicity.

Experimental Protocols for Safety Assessment

While specific experimental safety data for **Hexadecanenitrile** is lacking, standardized protocols for assessing the toxicity of chemicals are well-established by organizations such as the Organisation for Economic Co-operation and Development (OECD).[9][10] These guidelines provide a framework for conducting studies on acute toxicity, skin and eye irritation, sensitization, and repeated dose toxicity.

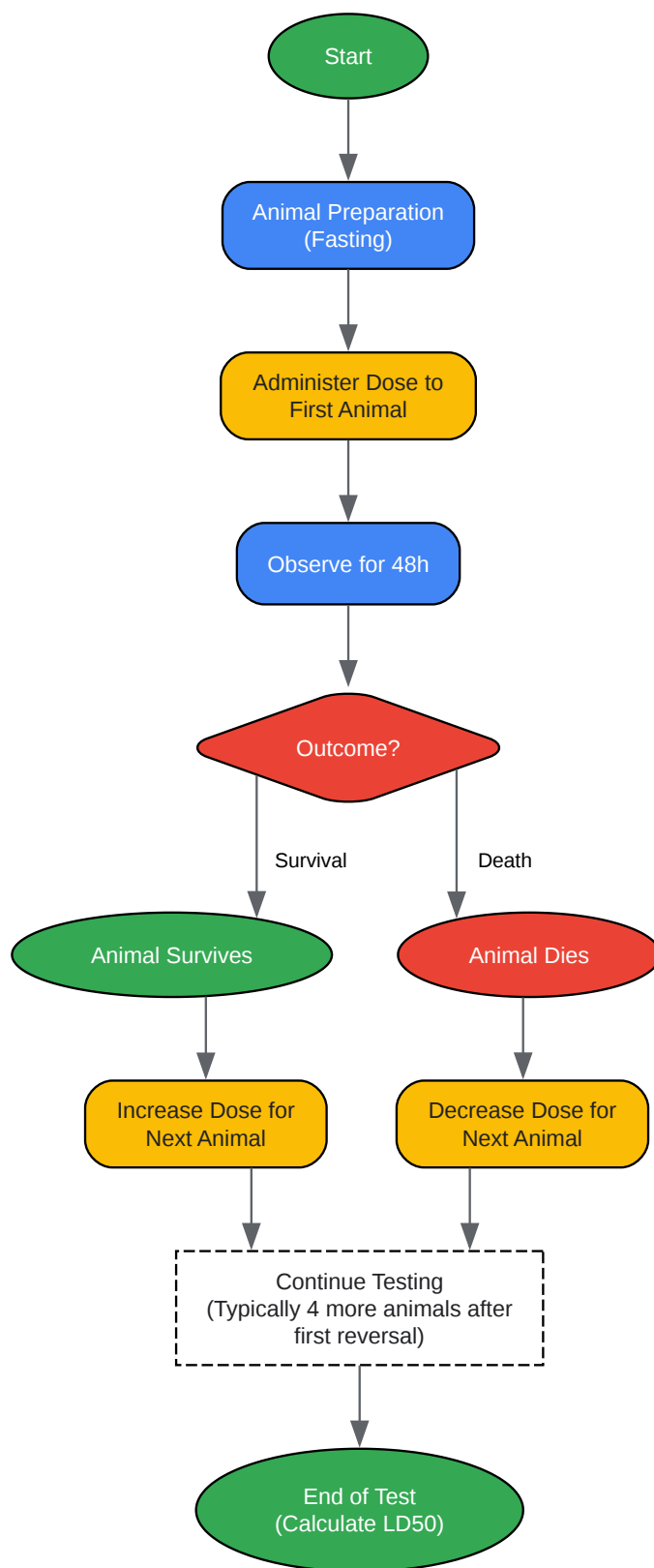
Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is used to estimate the LD50 of a substance and identify signs of toxicity.[11] It is designed to use a minimal number of animals.[11]

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually female rats) are used.[12]
- **Housing and Fasting:** Animals are housed in suitable cages and fasted (food, but not water, withheld) overnight before dosing.[11]
- **Dose Administration:** The test substance is administered orally in a single dose via gavage.[11] The initial dose is selected based on available information or a default value.

- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Dose Adjustment: The dose for the next animal is adjusted up or down depending on the outcome (survival or death) for the previous animal.
- Data Analysis: The LD50 is calculated using the maximum likelihood method.



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Fig. 2: Workflow for OECD 425 Acute Oral Toxicity Study.

Safe Handling and Personal Protective Equipment (PPE)

Given the potential for harm upon ingestion, skin contact, or inhalation, strict adherence to safety protocols is mandatory when handling **Hexadecanenitrile**.

Control Measure	Recommendation
Engineering Controls	Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.[6]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6]
Respiratory Protection	If dusts or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.[6]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.[6]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]

Fire and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with skin and eyes. Wear appropriate PPE.[6]
- Environmental Precautions: Prevent the material from entering drains or waterways.[6]
- Containment and Cleanup: For solid spills, carefully sweep or scoop up the material and place it in a suitable container for disposal. Avoid generating dust.[6]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[6]

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- To cite this document: BenchChem. [Health and Safety for Handling Hexadecanenitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595508#health-and-safety-information-for-handling-hexadecanenitrile]

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